

A Comprehensive Technical Guide to 3'-Chloropropiophenone (CAS: 34841-35-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Chloropropiophenone

Cat. No.: B116997

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3'-Chloropropiophenone, with the CAS number 34841-35-5, is a chlorinated aromatic ketone that serves as a pivotal intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs).^{[1][2][3]} Its structural features, particularly the reactive carbonyl group and the chlorinated phenyl ring, make it a versatile building block in medicinal chemistry and organic synthesis.^{[1][3]} This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and applications of **3'-Chloropropiophenone**, with a focus on its role in drug development.

Physicochemical Properties

3'-Chloropropiophenone is a white to light yellow crystalline solid at room temperature.^{[4][5]} It is soluble in organic solvents such as methanol, ethanol, ether, chloroform, and acetic acid, but insoluble in water.^[6] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	34841-35-5	[4]
Molecular Formula	C ₉ H ₉ ClO	[4][7]
Molecular Weight	168.62 g/mol	[4][7]
Appearance	White to light yellow crystalline solid	[4]
Melting Point	45-50 °C	[4][7]
Boiling Point	124 °C @ 14 mmHg	[4][5]
113-115 °C @ 4 mmHg	[7]	
Density	~1.11-1.15 g/cm ³	[4][6]
Solubility	Soluble in methanol, ethanol, ether, chloroform, acetic acid; Insoluble in water	[6]
Flash Point	> 110 °C (> 230 °F)	[4][7]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3'-Chloropropiophenone**. Key spectral data are summarized below.

Spectrum Type	Key Peaks/Signals	Reference
¹ H NMR (in CDCl ₃)	δ (ppm): 7.92 (s, 1H), 7.85 (d, 1H), 7.50 (d, 1H), 7.40 (t, 1H), 2.97 (q, 2H), 1.22 (t, 3H)	[8]
IR (KBr disc)	Characteristic peaks for C=O stretching and C-Cl stretching.	[9][10]
Mass Spectrometry (EI)	m/z: 168 (M ⁺), 139, 111, 141	[11][12]

Synthesis of 3'-Chloropropiophenone

Several synthetic routes to **3'-Chloropropiophenone** have been reported. Two common methods are detailed below.

Experimental Protocol 1: Friedel-Crafts Acylation of Chlorobenzene

This method involves the reaction of chlorobenzene with propionyl chloride in the presence of a Lewis acid catalyst, typically aluminum chloride.

Materials:

- Chlorobenzene
- Propionyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2)
- Ice
- Concentrated hydrochloric acid (HCl)
- Sodium sulfate (Na_2SO_4)
- Pentane

Procedure:

- Suspend anhydrous aluminum chloride in dry dichloromethane in a reaction vessel equipped with a stirrer and cooled to 0°C .
- Slowly add a solution of propionyl chloride in dichloromethane to the suspension while maintaining the temperature at 0°C .
- To this mixture, add a solution of chlorobenzene in dichloromethane dropwise at 0°C .

- After the addition is complete, continue stirring the reaction mixture at 0°C for 2 hours, and then allow it to stir at room temperature for 12 hours.
- Pour the reaction mixture onto a mixture of ice and concentrated hydrochloric acid to quench the reaction.
- Separate the organic layer and extract the aqueous layer twice with dichloromethane.
- Combine the organic extracts and wash them twice with water.
- Dry the organic phase over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product as an off-white solid.
- Recrystallize the crude product from pentane to yield pure **3'-Chloropropiophenone**.[\[13\]](#)
[\[14\]](#)

Experimental Protocol 2: Grignard Reaction with 3-Chlorobenzonitrile

This synthesis involves the reaction of a Grignard reagent, ethylmagnesium bromide, with 3-chlorobenzonitrile.[\[15\]](#)[\[16\]](#)[\[17\]](#)

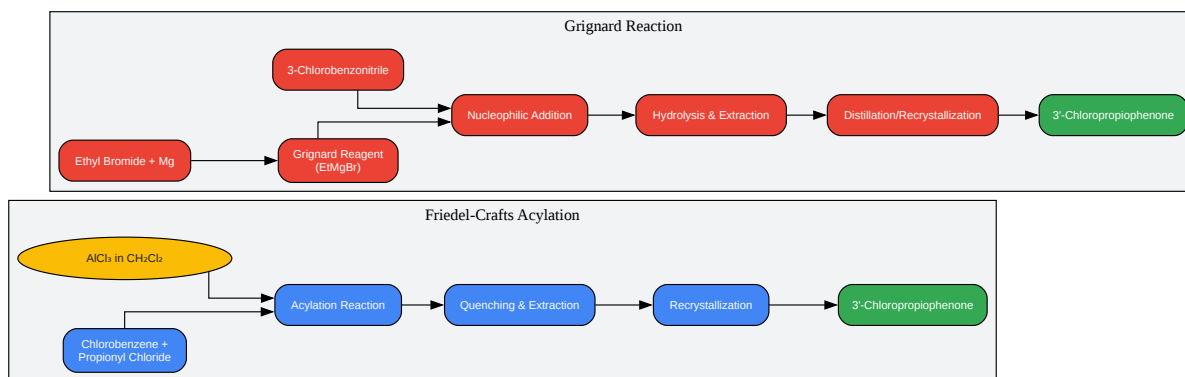
Materials:

- Magnesium turnings
- Ethyl bromide
- Dry diethyl ether or tetrahydrofuran (THF)
- 3-Chlorobenzonitrile
- Hydrochloric acid (6N)
- Ethyl acetate

- Sodium sulfate (Na_2SO_4)

Procedure:

- In a three-necked flask equipped with a condenser, dropping funnel, and magnetic stirrer, place magnesium turnings and a small crystal of iodine in dry diethyl ether under a nitrogen atmosphere.
- Slowly add a solution of ethyl bromide in dry diethyl ether to initiate the formation of the Grignard reagent (ethylmagnesium bromide). The mixture is typically heated under reflux to ensure complete reaction.[\[16\]](#)[\[17\]](#)
- After the Grignard reagent is formed, cool the mixture to room temperature.
- Slowly add a solution of 3-chlorobenzonitrile in dry diethyl ether to the Grignard reagent. A precipitate will form.[\[16\]](#)[\[17\]](#)
- Stir the reaction mixture overnight at room temperature.
- Cool the reaction mixture in an ice bath and hydrolyze it by the slow addition of 6N hydrochloric acid until the solution is acidic.[\[16\]](#)[\[17\]](#)
- Extract the mixture with ethyl acetate.
- Wash the organic extract twice with water, dry it over anhydrous sodium sulfate, and concentrate it on a rotary evaporator to obtain the crude product.[\[16\]](#)[\[17\]](#)
- The crude product can be further purified by vacuum distillation or recrystallization to yield **3'-Chloropropiophenone**.[\[16\]](#)[\[17\]](#)



[Click to download full resolution via product page](#)

Caption: Synthetic pathways for **3'-Chloropropiophenone**.

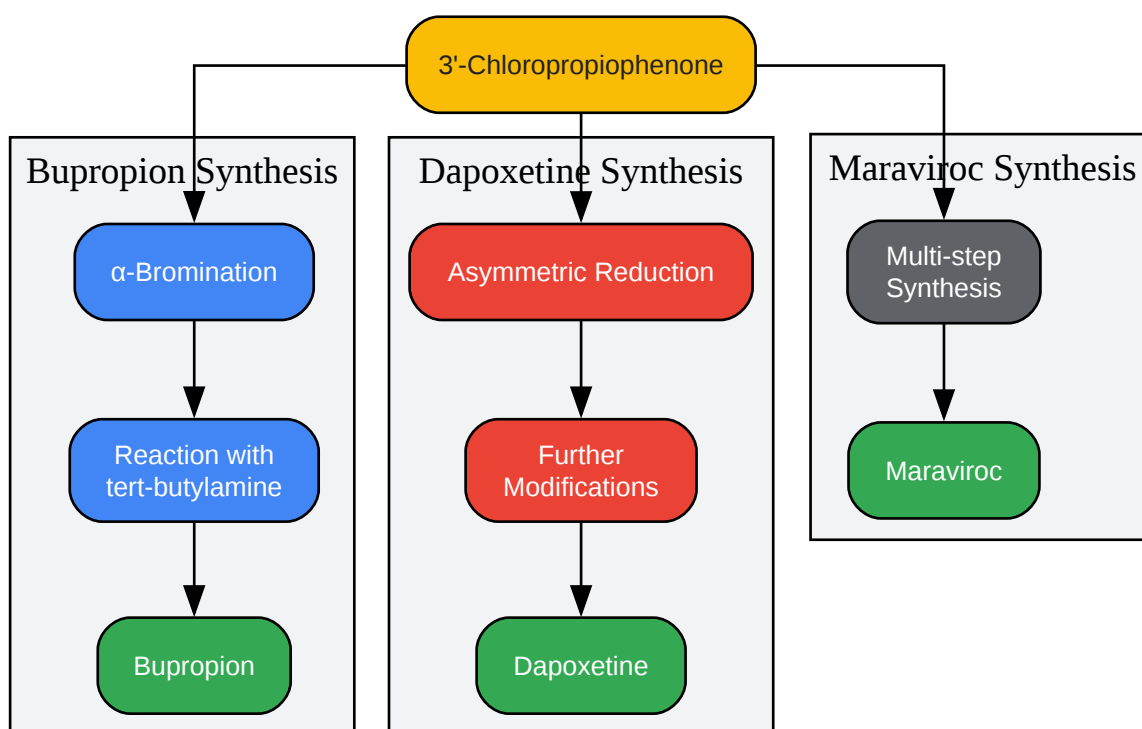
Applications in Drug Development

3'-Chloropropiophenone is a crucial intermediate in the synthesis of several important pharmaceuticals. Its chemical structure allows for further modifications to build more complex molecules with therapeutic properties.

Key Pharmaceutical Applications:

- Bupropion: An antidepressant and smoking cessation aid.[1][2] The synthesis of bupropion involves the α -bromination of **3'-chloropropiophenone** followed by reaction with tert-butylamine.[18]

- Dapoxetine: A short-acting selective serotonin reuptake inhibitor (SSRI) used for the treatment of premature ejaculation.[2][6] The synthesis involves the asymmetric reduction of **3'-chloropropiophenone** to the corresponding alcohol, which is a key chiral intermediate.[6]
- Maraviroc: An antiretroviral drug used in the treatment of HIV infection. **3'-Chloropropiophenone** is a precursor in the multi-step synthesis of this complex molecule.[2][15]



[Click to download full resolution via product page](#)

Caption: Role of **3'-Chloropropiophenone** in API synthesis.

Safety and Handling

3'-Chloropropiophenone is an irritant to the eyes, respiratory system, and skin.[19]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[7] It should be used in a well-ventilated area or a fume hood.[7] Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.[20]

Conclusion

3'-Chloropropiophenone is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical industry. Its well-defined physicochemical properties and established synthetic routes make it a reliable starting material for the production of several life-saving drugs. This guide provides essential technical information for researchers and professionals involved in organic synthesis and drug development, highlighting the critical role of **3'-Chloropropiophenone** in advancing medicinal chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. zhishangchemical.com [zhishangchemical.com]
- 3. 3'-Chloropropiophenone (1-(3-Chlorophenyl)-1-propanone) Online | 3'-Chloropropiophenone (1-(3-Chlorophenyl)-1-propanone) Manufacturer and Suppliers [scimplify.com]
- 4. lookchem.com [lookchem.com]
- 5. 3'-Chloropropiophenone | 34841-35-5 [chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. cochise.edu [cochise.edu]
- 8. 3'-Chloropropiophenone(34841-35-5) ¹H NMR spectrum [chemicalbook.com]
- 9. 1-Propanone, 3-chloro-1-phenyl- [webbook.nist.gov]
- 10. 3-Chloropropiophenone(936-59-4) IR Spectrum [chemicalbook.com]
- 11. 3'-Chloropropiophenone | C₉H₉ClO | CID 587128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 3'-Chloropropiophenone(34841-35-5) IR Spectrum [chemicalbook.com]
- 13. iucrdata.iucr.org [iucrdata.iucr.org]

- 14. 3-Chloropropiophenone - PMC [pmc.ncbi.nlm.nih.gov]
- 15. 3'-Chloropropiophenone synthesis - chemicalbook [chemicalbook.com]
- 16. prepchem.com [prepchem.com]
- 17. 3'-Chloropropiophenone | 34841-35-5 [amp.chemicalbook.com]
- 18. Novel Process For The Preparation Of 3' Chloropropiophenone [quickcompany.in]
- 19. fishersci.com [fishersci.com]
- 20. 3-Chloropropiophenone | 936-59-4 [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3'-Chloropropiophenone (CAS: 34841-35-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116997#3-chloropropiophenone-cas-number-34841-35-5-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com